

Application Note: Melibiose Induction Mechanism of the lac Operon[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *D(+)-Melibiose monohydrate*

CAS No.: 66009-10-7

Cat. No.: B3029433

[Get Quote](#)

Executive Summary

While Isopropyl

-D-1-thiogalactopyranoside (IPTG) is the standard gratuitous inducer for the lac operon, melibiose (6-O-

-D-galactopyranosyl-D-glucose) presents a unique physiological paradigm. Unlike lactose, which requires enzymatic conversion to allolactose to induce the operon, melibiose acts as a direct inducer of the LacI repressor. Crucially, melibiose is a substrate for the LacY permease but is refractory to hydrolysis by LacZ (

-galactosidase).[1]

This distinct property allows researchers to uncouple transport kinetics (LacY) from metabolic hydrolysis (LacZ), making melibiose an indispensable tool for studying permease dynamics and selecting for lacY hyper-expression mutants, particularly in *E. coli* K-12 strains where the native melibiose permease (MelB) is temperature-sensitive.

Mechanistic Insight: The Dual-Operon Cross-Talk

The induction of the lac operon by melibiose relies on a specific molecular interplay between the lac and mel operons.[1] This mechanism is distinct from lactose induction because melibiose is an

-galactoside, whereas lactose is a

-galactoside.

The Induction Pathway

- **Entry:** Melibiose enters the cell. In *E. coli* K-12 at 37°C, the native melibiose permease (MelB) is inactive due to temperature sensitivity. Therefore, melibiose entry is primarily mediated by basal levels of LacY (Lactose Permease) or via passive diffusion at high concentrations.
- **Repressor Binding:** Intracellular melibiose binds directly to the LacI repressor. Although LacI has higher affinity for -galactosides (like allolactose), it possesses sufficient affinity for the -galactoside melibiose to induce a conformational change.
- **Derepression:** The Melibiose-LacI complex dissociates from the lac operator (lacO), allowing RNA Polymerase to transcribe the lacZYA operon.
- **Positive Feedback Loop:** The expression of lacY leads to increased insertion of Lac Permease into the membrane, facilitating rapid uptake of melibiose.
- **Metabolic Fate (The Divergence):**
 - **LacZ (Beta-Galactosidase):** LacZ cannot cleave the -1,6 linkage of melibiose. Consequently, melibiose accumulates unchanged by the lac enzymes.
 - **MelA (Alpha-Galactosidase):** The accumulated melibiose binds to the MelR activator protein, inducing the mel operon (melAB). The resulting MelA enzyme hydrolyzes melibiose into glucose and galactose.

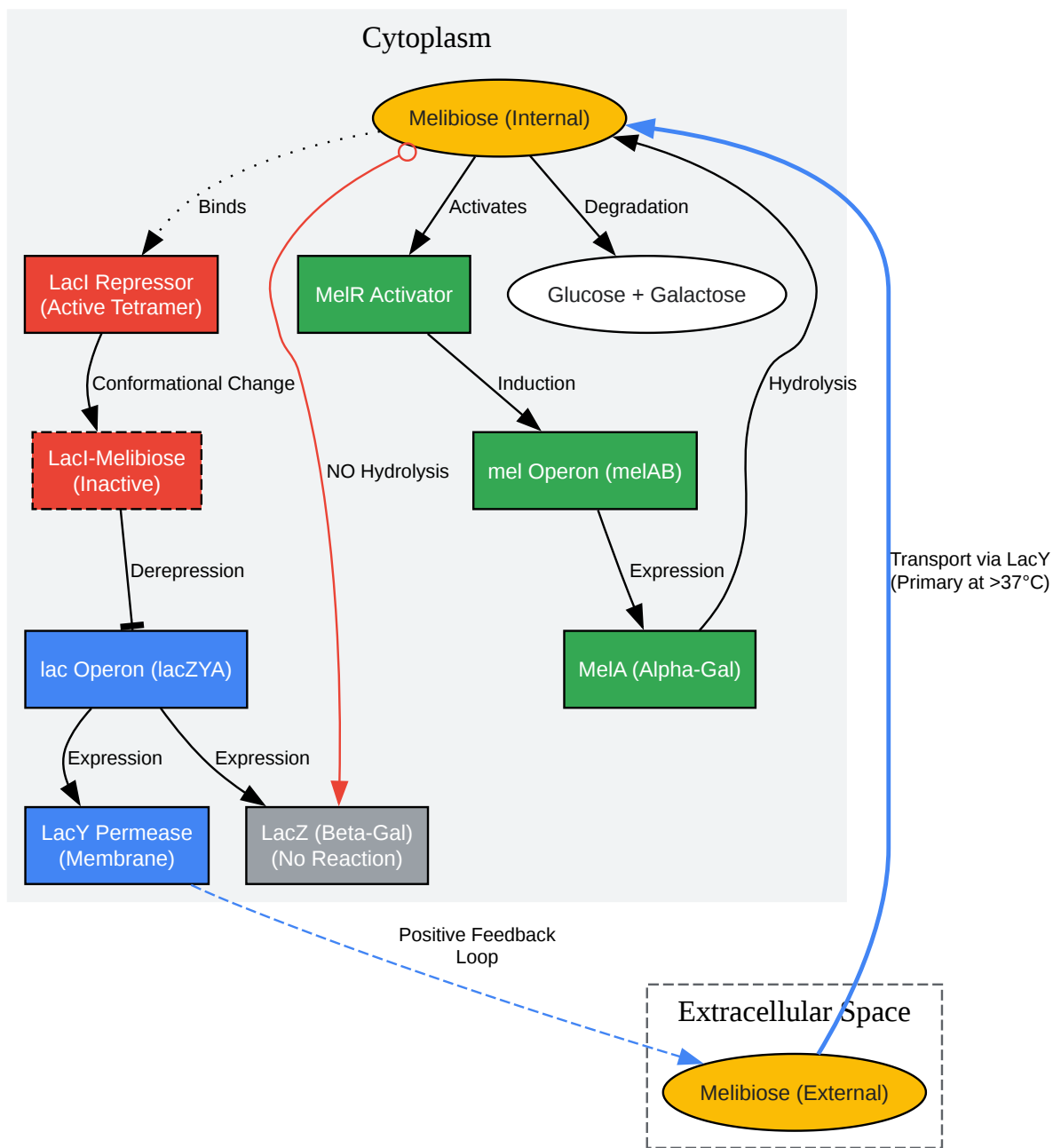
Comparative Inducer Properties

The following table contrasts melibiose with standard lac inducers.

Feature	Melibiose	Lactose	IPTG
Chemical Class	-Galactoside	-Galactoside	Thio- -Galactoside
Induction Mechanism	Direct binding to LacI	Indirect (via Allolactose)	Direct binding to LacI
LacY Substrate?	Yes (High Affinity)	Yes	Yes (Low Affinity)
LacZ Substrate?	No (Resistant)	Yes (Hydrolyzed)	No (Resistant)
Metabolism	Yes (via MelA)	Yes (via LacZ)	No (Non-metabolizable)
Key Application	LacY selection / Transport studies	Physiological studies	Protein overexpression

Pathway Visualization

The following diagram illustrates the melibiose-driven signaling cascade, highlighting the cross-regulation between the lac and mel systems.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of Melibiose induction in *E. coli*, showing the uncoupling of LacY transport from LacZ hydrolysis and the subsequent activation of the mel operon.

Protocol: Melibiose-Based Selection for LacY Activity

Purpose: This protocol utilizes melibiose to select for *E. coli* strains with functional LacY permease, specifically under conditions where the native MelB permease is inactive (temperature selection).^[1]

Principle: In *E. coli* K-12, the melB gene encodes a temperature-sensitive permease that is functional at 30°C but inactive at 37–42°C. Therefore, growth on melibiose minimal medium at 42°C is strictly dependent on the LacY permease to transport melibiose into the cell.

Materials

- Strain: *E. coli* K-12 derivatives (e.g., MG1655).
- Base Medium: M9 Minimal Salts (1X).
- Carbon Source: Melibiose (0.2% - 0.4% w/v). Note: Ensure Melibiose is free of glucose contamination.
- Control Carbon Source: Glycerol (0.2%) or Lactose (0.2%).
- Indicator (Optional): MacConkey Agar base (sugar-free) supplemented with 1% Melibiose.
- Inducer (Optional): IPTG (0.1 mM) if constitutive expression is not the target.

Step-by-Step Methodology

A. Preparation of Melibiose Stock

- Dissolve Melibiose to a 20% (w/v) stock solution in deionized water.
- Critical Step: Filter sterilize using a 0.22

µm filter. Do not autoclave melibiose, as heat can cause caramelization or hydrolysis, releasing glucose which yields false positives.

B. The "Hot-Mel" Selection (LacY Functional Assay)

- Inoculation: Streak the test strain onto M9 + 0.4% Melibiose agar plates.
- Incubation: Incubate plates at 42°C for 24–48 hours.
 - Rationale: At 42°C, the native MelB permease is inactivated.
- Observation:
 - Growth (+): Indicates the strain expresses functional LacY permease capable of transporting melibiose.
 - No Growth (-): Indicates a lacY-negative genotype (or lacI super-repressor), as melibiose cannot enter the cell to induce the system or serve as a carbon source.

C. Transport Kinetics Assay (LacY Specific)

Since LacZ does not hydrolyze melibiose, this sugar can be used to measure transport accumulation without metabolic interference in short time-frames.

- Grow cells in M9 + Glycerol to mid-log phase ().
- Induce with 1 mM IPTG for 1 hour to express LacY.
- Harvest and wash cells twice in K-phosphate buffer (pH 7.0).
- Resuspend cells to .
- Add -Melibiose (final conc. 0.1 mM).
- Take 100

L aliquots at 30s intervals, filter rapidly through 0.45

m nitrocellulose filters, and wash with cold buffer.

- Measure radioactivity.[2] The linear uptake represents LacY activity exclusively (assuming 42°C or melB- background).

References

- Effector Overlap between the lac and mel Operons of Escherichia coli.
 - Source: Meyer, et al. (2017). Journal of Bacteriology.
 - Key Finding: Confirms melibiose as a dual inducer and the role of LacY in its transport.
 - URL:[[Link](#)]
- The Lactose System in Klebsiella aerogenes V9A: Specific Repression of the lac Operon by Melibiose.
 - Source: Reeve, E.C. (1973).[3] Genetical Research.
 - Key Finding: Contrasts E. coli (where melibiose induces) with Klebsiella (where it represses), establishing the species-specific mechanism.[3]
 - URL:[[Link](#)][1][2][3][4][5][6]
- Structure and Mechanism of the Lactose Permease of Escherichia coli.
 - Source: Kaback, H.R. (2014).
 - Key Finding: details the substrate specificity of LacY for galactosides including melibiose.
 - URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Effector Overlap between the lac and mel Operons of Escherichia coli: Induction of the mel Operon with \$\beta\$ -Galactosides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. researchgate.net \[researchgate.net\]](#)
- [3. cambridge.org \[cambridge.org\]](#)
- [4. Beta-Galactosidase Activity Assay \[rothlab.ucdavis.edu\]](#)
- [5. Lactose Permease and the Alternating Access Mechanism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. The Melibiose Transporter of Escherichia coli: CRITICAL CONTRIBUTION OF LYS-377 TO THE STRUCTURAL ORGANIZATION OF THE INTERACTING SUBSTRATE BINDING SITES - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Note: Melibiose Induction Mechanism of the lac Operon[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3029433/docs#application-note-melibiose-induction-mechanism-of-the-lac-operon-1\]](https://www.benchchem.com/product/b3029433/docs#application-note-melibiose-induction-mechanism-of-the-lac-operon-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check